

Application Notes & Protocols: Developing Kinase Inhibitors with a Benzimidazole Scaffold

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Compound of Interest

Compound Name: *N-Methyl-N-[(1-methyl-1H-benzimidazol-2-yl)methyl]amine*

CAS No.: 137898-62-5

Cat. No.: B145688

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Introduction: The Central Role of Kinases and the Benzimidazole Advantage

Protein kinases are fundamental regulators of cellular processes, acting as key nodes in signaling pathways that control cell growth, differentiation, and metabolism. Their dysregulation is a hallmark of numerous diseases, most notably cancer, making them one of the most important classes of drug targets. Kinase inhibitors have revolutionized molecularly targeted therapy, and the search for novel scaffolds that can deliver potent, selective, and drug-like inhibitors is a cornerstone of modern drug discovery.

Among the myriad of heterocyclic scaffolds explored, the benzimidazole core has emerged as a "privileged structure" in kinase inhibitor design. Its rigid bicyclic nature provides a robust framework for orienting substituents into the ATP-binding pocket of kinases. Crucially, the imidazole component contains both a hydrogen bond donor (N-H) and a hydrogen bond acceptor (N), enabling it to form critical interactions with the "hinge" region of the kinase, a key determinant of binding affinity. This guide provides a comprehensive overview of the principles

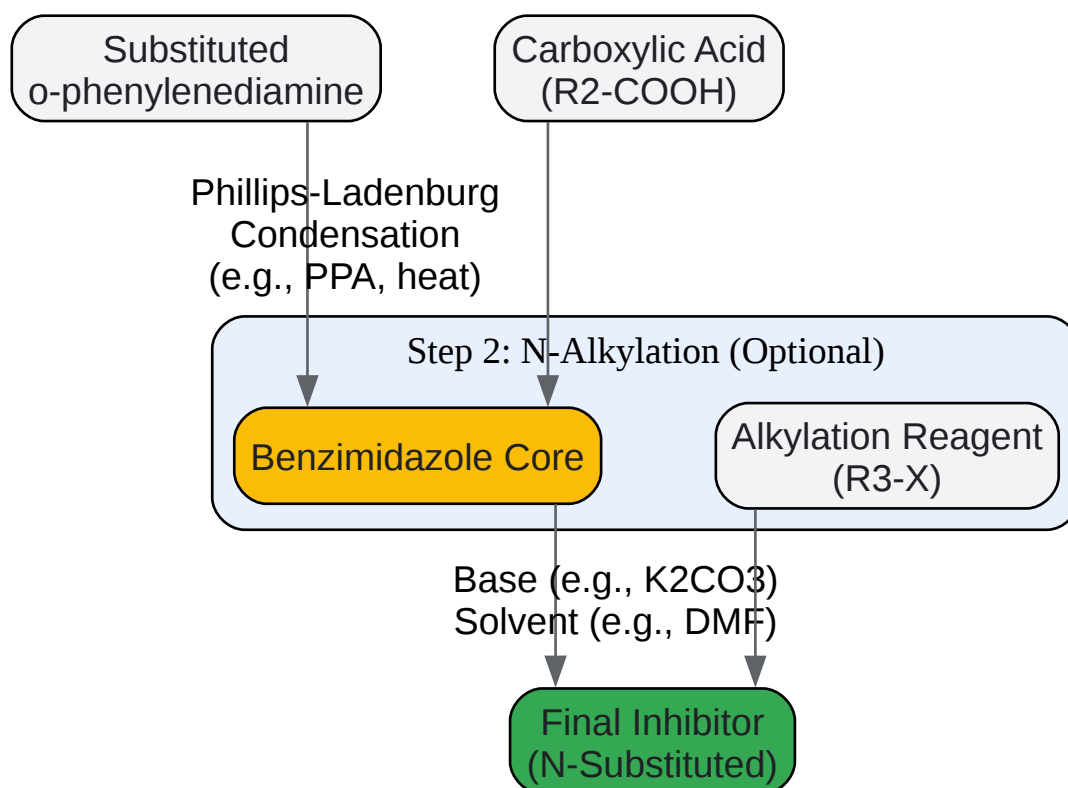
and practical steps involved in the design, synthesis, and evaluation of benzimidazole-based kinase inhibitors.

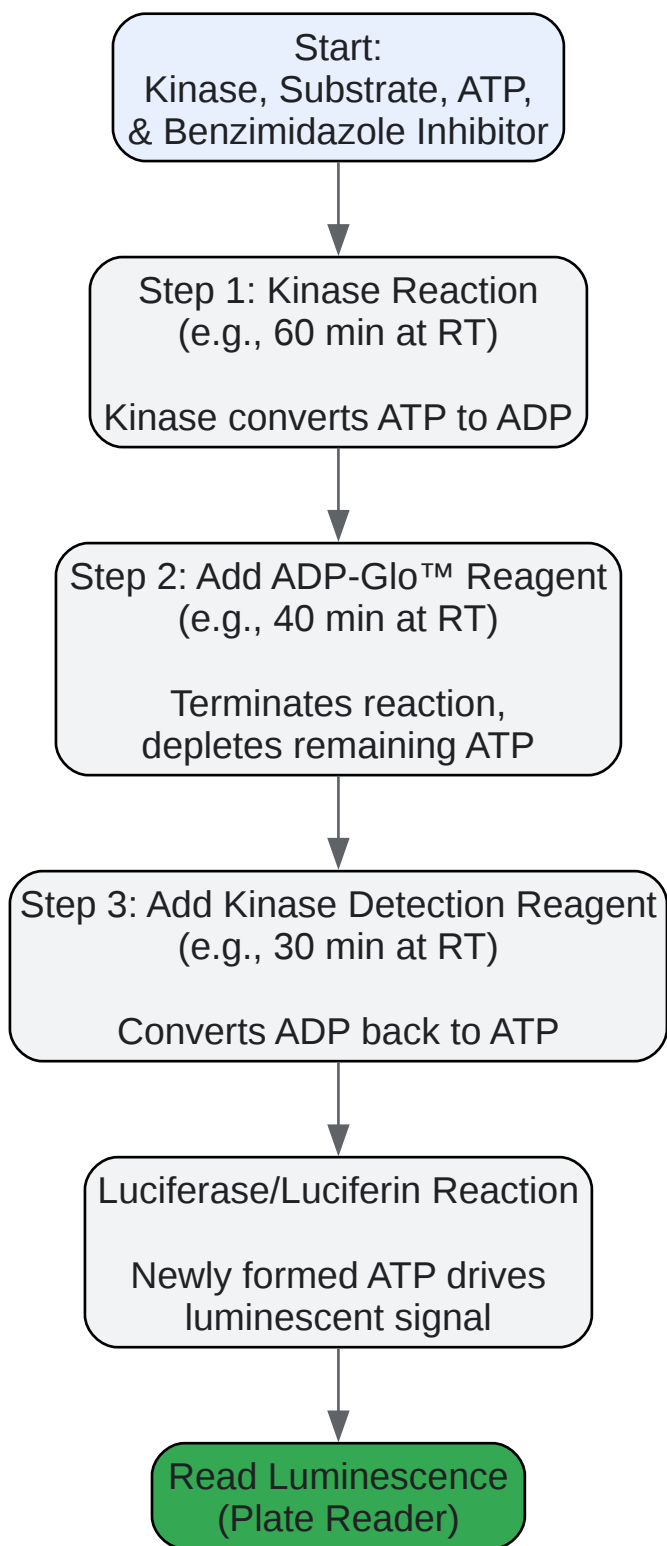
Section 1: Synthetic Strategies for Benzimidazole-Based Kinase Inhibitors

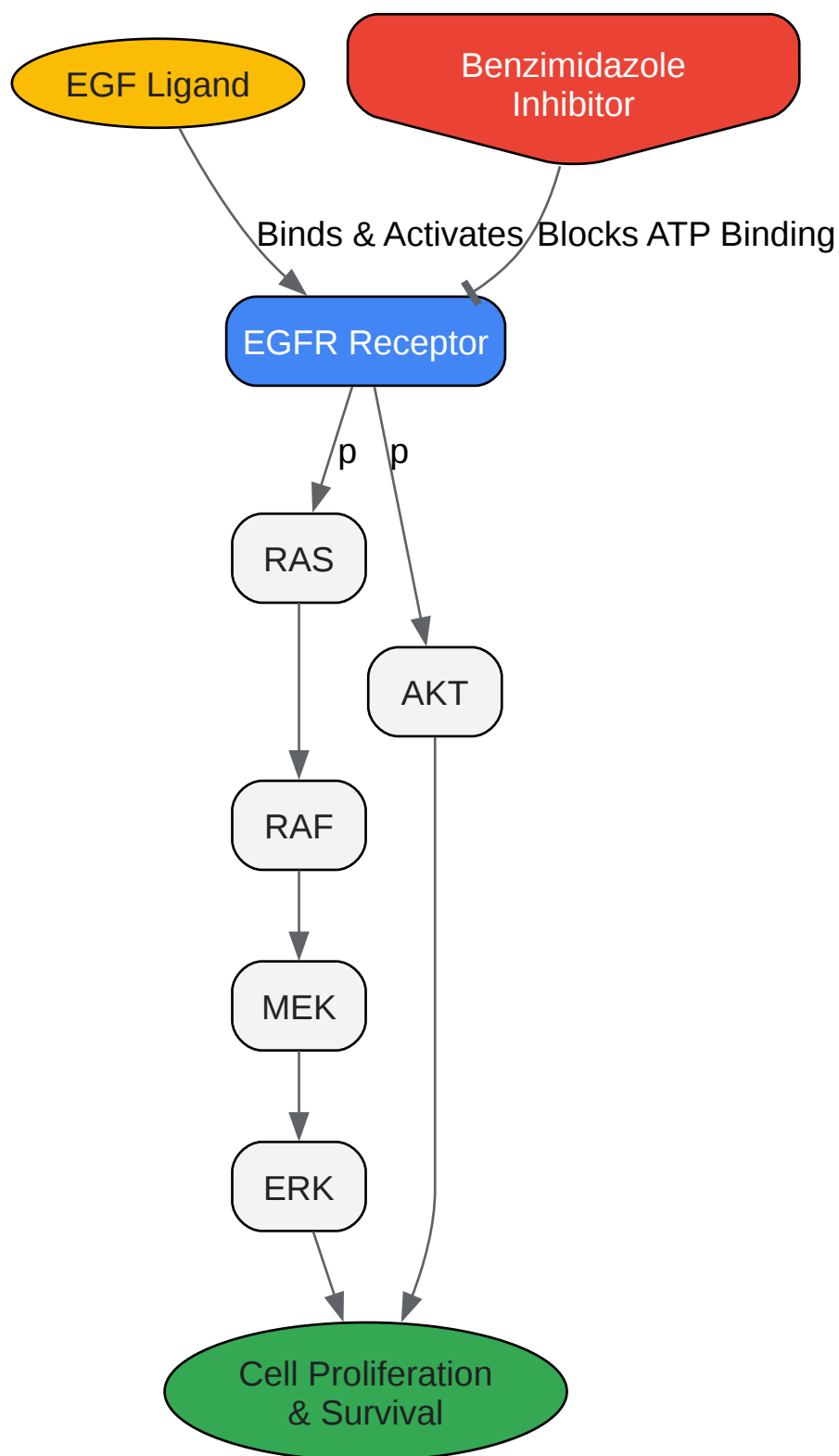
The construction of the benzimidazole core is typically achieved through the condensation of an o-phenylenediamine with a carboxylic acid or its derivative. The Phillips-Ladenburg condensation, which utilizes high temperatures or acid catalysis, is a classic and widely employed method. Subsequent functionalization of the benzimidazole core allows for the exploration of chemical space to achieve desired potency and selectivity.

1.1: General Synthetic Scheme: Phillips-Ladenburg Condensation

The following diagram illustrates a common synthetic route where a substituted o-phenylenediamine is condensed with a carboxylic acid to form the benzimidazole core, which can then be further modified (e.g., via N-alkylation) to generate the final inhibitor.







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